

Application Notes: Spinasterol in Cancer Research

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Compound of Interest

Compound Name: -Spinasterol

Cat. No.: B12458773

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Introduction

Spinasterol, specifically α -**spinasterol**, is a phytosterol found in a variety of plant sources, including Ganoderma resinaceum mushroom, squash flowers, and Pueraria roots.[1][2][3] As a naturally occurring compound, it has garnered significant interest in the field of oncology for its potential as an antitumor agent.[4] Experimental studies have demonstrated its ability to inhibit the proliferation of various cancer cell lines and suppress tumor growth in vivo.[1][2] This document provides an overview of the known applications of spinasterol in cancer research, detailing its mechanisms of action, summarizing key quantitative data, and offering standardized protocols for its investigation.

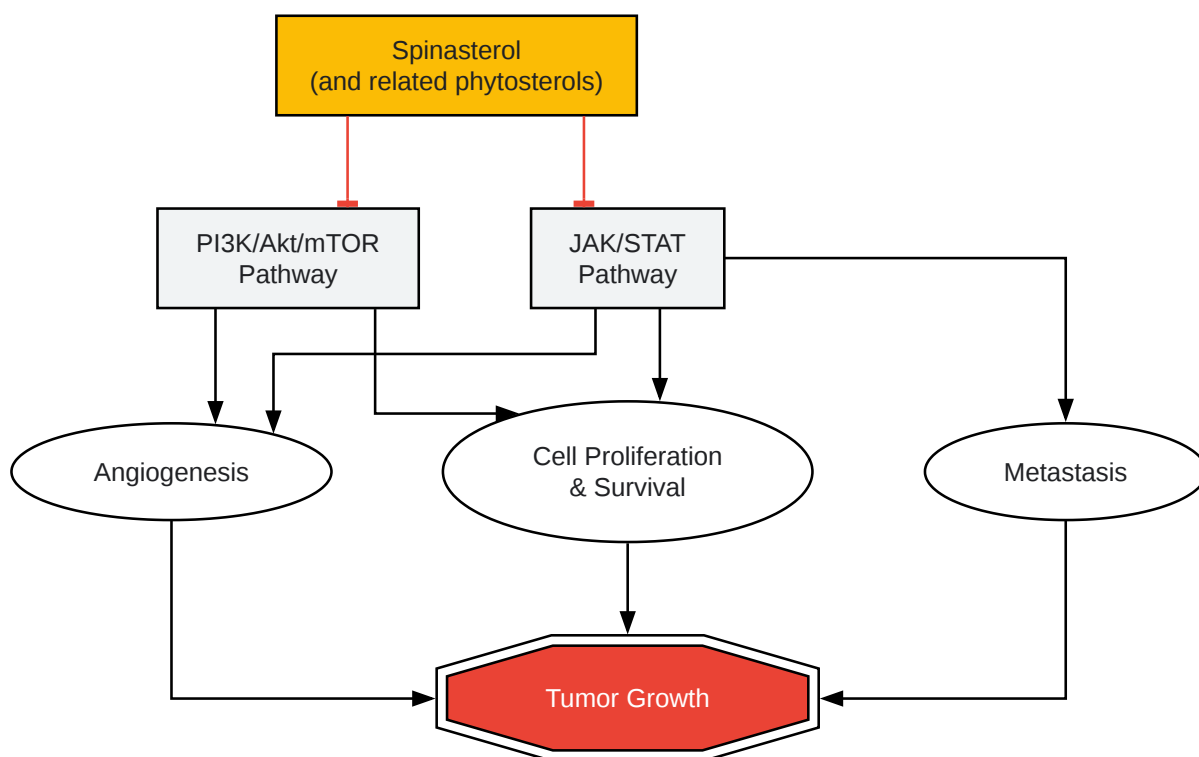
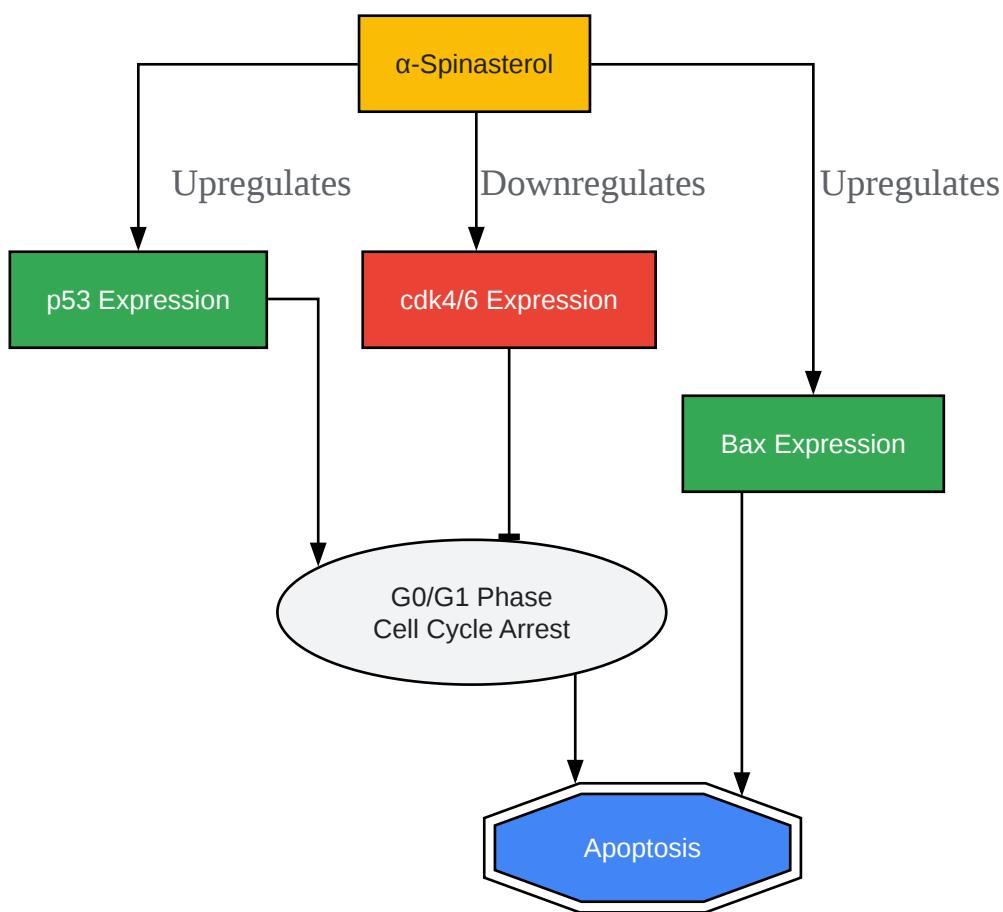
Mechanisms of Action

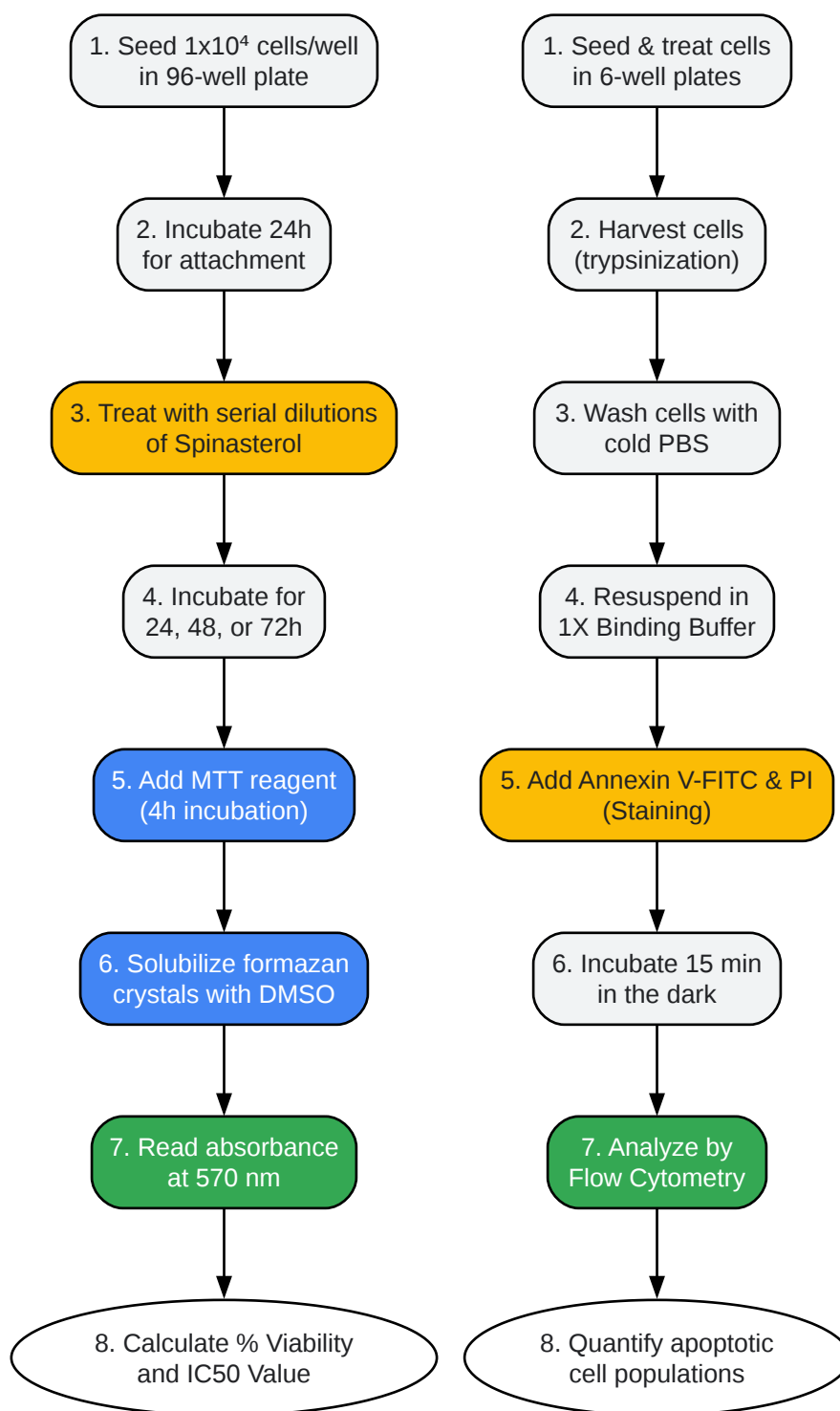
Spinasterol exerts its anticancer effects through multiple mechanisms, primarily by inducing apoptosis (programmed cell death) and causing cell cycle arrest. Furthermore, evidence from related phytosterols suggests potential roles in inhibiting key signaling pathways that control cell survival, proliferation, and metastasis.

1. Induction of Apoptosis and Cell Cycle Arrest

Spinasterol has been shown to be a potent inducer of apoptosis in breast and ovarian cancer cells.[1][5] This is achieved by modulating the expression of key regulatory proteins. Treatment with spinasterol leads to a significant increase in the expression of the tumor suppressor protein p53 and the pro-apoptotic protein Bax.[1][6] Concurrently, it down-regulates the

expression of cyclin-dependent kinases 4 and 6 (cdk4/6), which are crucial for cell cycle progression.^[1] This dual action results in the arrest of the cell cycle in the G0-G1 phase, preventing cancer cells from replicating and ultimately leading to apoptosis.^{[1][6]}





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